

# Essential Safety and Operational Guide for Handling 2-Hydroxy-4-methylbenzophenone

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## Compound of Interest

Compound Name: 2-Hydroxy-4-methylbenzophenone

Cat. No.: B189104

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Hydroxy-4-methylbenzophenone** (also known as Mexenone). The following information is compiled to ensure the safe handling of this chemical in a laboratory setting, prioritizing the well-being of researchers, scientists, and drug development professionals.

## Hazard and Exposure Data

**2-Hydroxy-4-methylbenzophenone** may cause skin and eye irritation, as well as allergic skin reactions and respiratory irritation.[1] When heated to decomposition, it can emit acrid smoke and irritating fumes.[2]

Parameter	Information
GHS Hazard Statements	Causes skin irritation. Causes serious eye irritation. May cause an allergic skin reaction. May cause respiratory irritation.[1]
Signal Word	Warning
Physical Form	White to off-white or light yellow powder
Incompatibilities	Strong oxidizing agents, bases, acid anhydrides, and acid chlorides.[3][4]

## Personal Protective Equipment (PPE) Selection

Appropriate PPE is mandatory to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE for handling **2-Hydroxy-4-methylbenzophenone**.

Protection Type	Recommended Equipment	Purpose
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).[5]	To prevent skin contact. Gloves should be inspected before use and disposed of properly after handling the chemical.[3]
Eye Protection	Safety glasses with side shields or chemical safety goggles.[3][4][5]	To protect eyes from dust and splashes.
Body Protection	Laboratory coat.[3][5]	To protect skin and clothing from contamination.
Respiratory Protection	NIOSH-approved respirator (e.g., P95 or P1 particulate respirator for dust; organic vapor cartridge for vapors).[3][5]	Required when handling large quantities, in poorly ventilated areas, or when dust or aerosols may be generated.[5]

## Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **2-Hydroxy-4-methylbenzophenone** is essential to minimize risks.

### 1. Preparation:

- Ensure a well-ventilated work area, preferably a chemical fume hood, is clean and uncluttered.[3][5]
- Verify that an emergency eyewash station and safety shower are accessible and operational. [1][5]

- Assemble all necessary equipment and reagents before commencing work.

## 2. Handling:

- Wear the appropriate PPE as detailed in the table above.
- Handle the chemical in a fume hood to avoid inhalation of dust.[\[6\]](#)
- Use a spatula or other suitable tools for transferring the solid. Avoid actions that could generate dust.[\[6\]](#)
- Wash hands thoroughly after handling, even if gloves were worn.[\[1\]](#)[\[3\]](#)

## 3. Storage:

- Store in a cool, dry, well-ventilated area away from incompatible materials.[\[4\]](#)[\[6\]](#)
- Keep the container tightly closed.[\[2\]](#)[\[4\]](#)
- Protect from light.[\[2\]](#)

# Spill and Emergency Procedures

## Small Spills (Solid):

- Alert personnel in the immediate area.
- Wearing appropriate PPE, remove all sources of ignition.[\[2\]](#)
- Dampen the spilled solid with 60-70% ethanol to prevent dust formation.[\[2\]](#)
- Carefully sweep or scoop the material into a labeled container for hazardous waste.[\[3\]](#)[\[4\]](#)
- Clean the spill area with absorbent paper dampened with 60-70% ethanol, followed by washing with soap and water.[\[2\]](#)
- Place all contaminated cleaning materials into the hazardous waste container.[\[2\]](#)

## Skin Contact:

- Immediately flush the affected skin with plenty of water for at least 15 minutes while removing contaminated clothing.[1]
- If skin irritation or a rash occurs, seek medical attention.[1]

#### Eye Contact:

- Immediately rinse cautiously with water for several minutes.[1]
- Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. [1]
- If eye irritation persists, seek medical advice.[1]

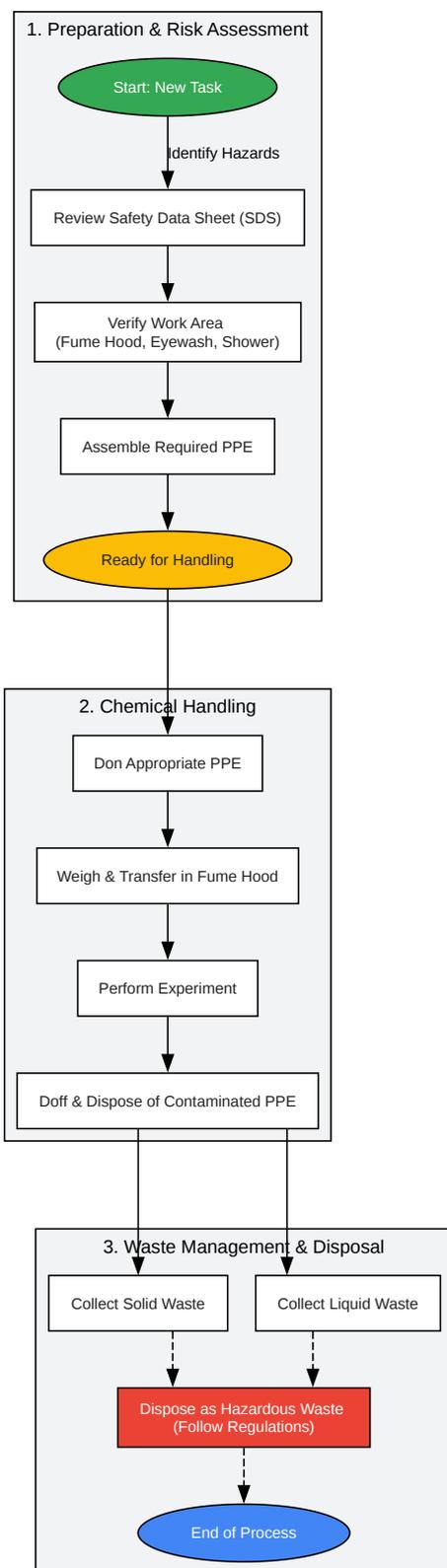
#### Inhalation:

- Move the person to fresh air and keep them comfortable for breathing.[1]
- If feeling unwell, call a poison center or doctor.[1]

## Disposal Plan

All waste containing **2-Hydroxy-4-methylbenzophenone** must be treated as hazardous waste.

- Solid Waste: Collect unused or contaminated solid material in a clearly labeled, sealed container for hazardous waste.[3][6]
- Contaminated Materials: Dispose of contaminated gloves, weighing papers, and other disposable materials in a designated solid hazardous waste container.[5][6]
- Solutions: Collect solutions containing the chemical in a labeled container for liquid hazardous waste.
- Compliance: All disposal must be in accordance with local, state, and federal regulations.[5]



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## References

- 1. fishersci.com [fishersci.com]
- 2. 2-HYDROXY-4-METHOXYBENZOPHENONE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 3. 2-Hydroxy-4-methoxy-4'-methylbenzophenone | C15H14O3 | CID 71645 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. fishersci.com [fishersci.com]
- 5. benchchem.com [benchchem.com]
- 6. benchchem.com [benchchem.com]
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